

Greener Synthesis of Acetaminosalol: A Solvent-Free Mechanochemical Approach

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Compound of Interest

Compound Name: **Acetaminosalol**

Cat. No.: **B087289**

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Acetaminosalol, also known as Salophen, is an esterification product of salicylic acid and paracetamol.^[1] It has been historically used as an analgesic, antipyretic, and anti-inflammatory agent.^{[1][2]} Traditional synthesis methods often rely on the use of solvents, which can present environmental and safety concerns.^{[3][4]} Mechanochemistry, a branch of chemistry that utilizes mechanical energy to induce chemical reactions, offers a sustainable and efficient alternative for the synthesis of active pharmaceutical ingredients (APIs).^{[5][6]} This application note details a solvent-free mechanochemical protocol for the synthesis of **Acetaminosalol** using high-speed ball milling. This method is significantly faster, can provide higher yields, and is more environmentally friendly compared to conventional solution-based syntheses.^[3]

Advantages of Mechanochemical Synthesis

Mechanochemical synthesis offers several key advantages in pharmaceutical development:

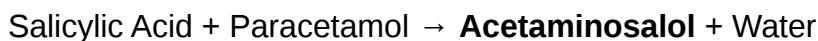
- Sustainability: By eliminating the need for bulk solvents, this method reduces chemical waste and environmental impact.^[6]
- Efficiency: Reactions can be significantly faster than traditional methods.^[3]

- Improved Yields: Mechanochemical reactions can often lead to higher product yields.[\[3\]](#)
- Safety: The absence of flammable or toxic solvents enhances the safety of the synthetic process.
- Novelty: This technique can sometimes lead to the formation of novel polymorphs or materials that are inaccessible through solution-based chemistry.[\[5\]](#)

Reaction and Mechanism

The synthesis of **Acetaminosalol** from salicylic acid and paracetamol is an esterification reaction. In the mechanochemical approach, the solid reactants are subjected to high-energy impacts inside a ball mill. This mechanical energy breaks and forms chemical bonds, directly driving the esterification process without the need for a solvent medium.

The overall reaction is as follows:



Experimental Protocol

This protocol outlines the solvent-free synthesis of **Acetaminosalol** via high-speed ball milling.

Materials and Equipment:

- Salicylic Acid (ACS grade or higher)
- Paracetamol (Acetaminophen) (USP grade or higher)
- High-Speed Ball Mill (e.g., vibratory mill)
- Milling Jars (e.g., 10-25 mL, stainless steel or Teflon)
- Milling Balls (e.g., stainless steel, various sizes)
- Ethanol (for recrystallization)
- Standard laboratory glassware

- Filtration apparatus
- Melting point apparatus
- FTIR Spectrometer
- NMR Spectrometer

Procedure:

1. Reactant Preparation:

- Accurately weigh equimolar amounts of salicylic acid and paracetamol. A 1:1 molar ratio is recommended for this esterification.
- Ensure the reactants are dry and finely powdered to maximize surface contact during milling.

2. Ball Milling:

- Place the salicylic acid and paracetamol powders into a milling jar.
- Add the milling balls. The ball-to-powder mass ratio can significantly affect the reaction efficiency; a ratio of 10:1 to 20:1 is a common starting point.
- Securely close the milling jar and place it in the high-speed ball mill.
- Mill the mixture at a frequency of 30 Hz for 1 hour.[\[3\]](#)

3. Product Isolation and Purification:

- After milling, carefully open the milling jar in a fume hood and retrieve the solid product.
- Wash the crude product with deionized water to remove any unreacted starting materials.
- Dry the washed product in an oven at a temperature below its melting point.
- For further purification, recrystallize the dried product from hot ethanol.[\[3\]](#)
- Collect the purified crystals by filtration and dry them thoroughly.

4. Characterization:

- Determine the melting point of the purified **Acetaminosalol**.
- Obtain an FTIR spectrum of the product and compare it with known spectra of **Acetaminosalol**.
- Acquire ¹H and ¹³C NMR spectra to confirm the chemical structure.

Data Presentation

The following tables summarize the expected quantitative data for the mechanochemically synthesized **Acetaminosalol**.

Table 1: Physicochemical Properties of **Acetaminosalol**

Property	Value
Molecular Formula	C ₁₅ H ₁₃ NO ₄ [1]
Molecular Weight	271.27 g/mol [7]
Appearance	Solid [8]
Melting Point	187 °C [7] [8]

Table 2: Spectroscopic Data for **Acetaminosalol**

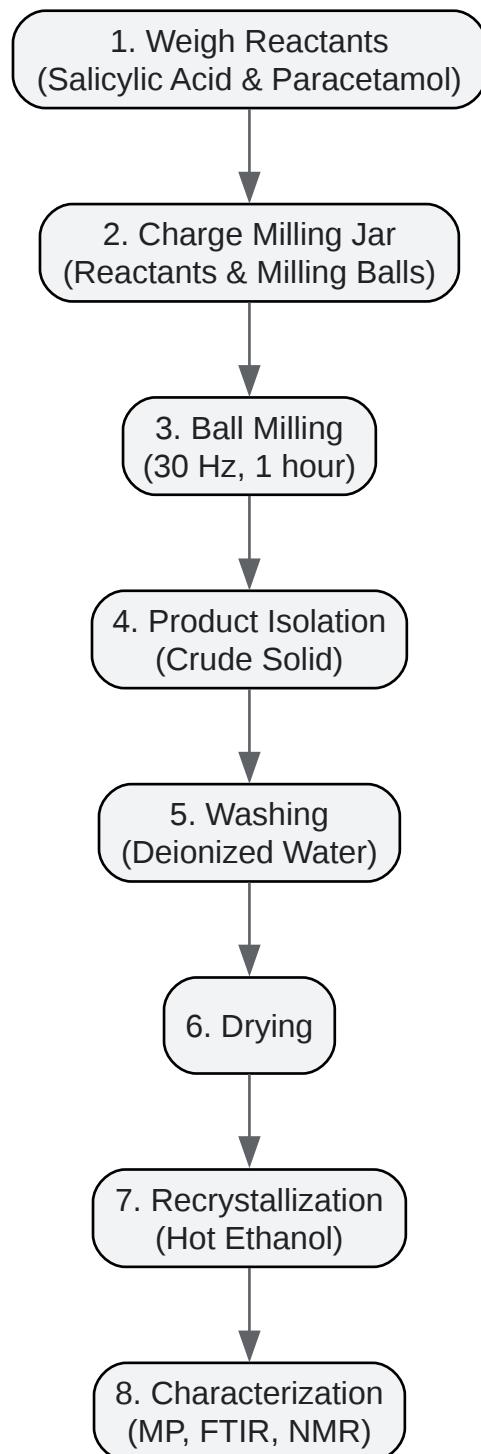
Technique	Key Peaks / Shifts
FTIR (cm ⁻¹)	~3300 (phenolic O-H stretch), ~1745 (ester C=O stretch) [3]
¹ H NMR (DMSO-d ₆ , δ ppm)	Signals corresponding to the aromatic protons of both salicylic acid and paracetamol moieties, the acetyl protons, and the amide proton.
¹³ C NMR (DMSO-d ₆ , δ ppm)	Resonances for the carbonyl carbons of the ester and amide groups, as well as the aromatic carbons.

Visualizations



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Caption: Reaction scheme for the mechanochemical synthesis of **Acetaminosalol**.



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Caption: Experimental workflow for the synthesis and characterization of **Acetaminosalol**.

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References

- 1. Acetaminosalol - Wikipedia [en.wikipedia.org]
- 2. newdrugapprovals.org [newdrugapprovals.org]
- 3. Acetaminosalol | 118-57-0 | Benchchem [benchchem.com]
- 4. US9006488B1 - Solvent free synthesis of acetaminophen - Google Patents [patents.google.com]
- 5. Towards medicinal mechanochemistry: evolution of milling from pharmaceutical solid form screening to the synthesis of active pharmaceutical ingredients (APIs) - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. Acetaminosalol [drugfuture.com]
- 8. echemi.com [echemi.com]
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